

Technical Procurement and Application Guide: Diethyl-d6-amine HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Diethyl-2,2,2,2',2',2'-d6-amine HCl

Cat. No.: B12304266

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Executive Summary

Diethyl-d6-amine Hydrochloride (CAS: 1219805-68-1) is a site-specifically labeled isotopologue of diethylamine where the terminal methyl groups are fully deuterated (

).^[1]

Unlike fully deuterated Diethyl-d10-amine (used to block metabolic N-dealkylation via the Kinetic Isotope Effect), the d6-variant is primarily engineered as a Mass Spectrometry Internal Standard (IS). Its deuterium placement on the

-carbons avoids the primary site of metabolic oxidation (the

-methylene), ensuring that the internal standard behaves pharmacokinetically identical to the analyte of interest without inducing "metabolic switching."

This guide outlines the critical technical specifications, commercial supply landscape, and quality control protocols required for its rigorous use in drug development.

Technical Specifications & Chemical Identity

It is imperative to distinguish the d6 variant from other isotopologues to ensure experimental validity.

Feature	Specification
Chemical Name	Diethyl-2,2,2,2',2',2'-d6-amine Hydrochloride
CAS Number (Labeled)	1219805-68-1
CAS Number (Unlabeled)	660-68-4
Linear Formula	
Molecular Weight	115.64 g/mol (vs. 109.60 g/mol for unlabeled)
Mass Shift	+6.037 Da
Isotopic Enrichment	99 atom % D
Chemical Purity	98%
Solubility	Highly soluble in Water, Methanol, DMSO
Hygroscopicity	High (Handle under inert atmosphere recommended)

Structural Differentiation (Critical)

- Diethyl-d6-amine (CCN(CC)CC): Label is on the methyl groups. Use Case: Internal Standard (No Primary KIE).
- Diethyl-d4-amine (CCN(CC)CC): Label is on the methylene groups. Use Case: Metabolic Stability (Blocks CYP450 N-dealkylation).
- Diethyl-d10-amine (CCN(CC)CC): Fully labeled. Use Case: Maximum Mass Shift / Metabolic Blocking.

Strategic Application: The "No-KIE" Advantage

The selection of Diethyl-d₆-amine is often deliberate to avoid the Deuterium Kinetic Isotope Effect (DKIE).

When using an Internal Standard for quantitative bioanalysis (LC-MS/MS), the IS must co-elute and ionize identically to the analyte but must also undergo metabolism at the same rate if extraction recovery is not 100%.

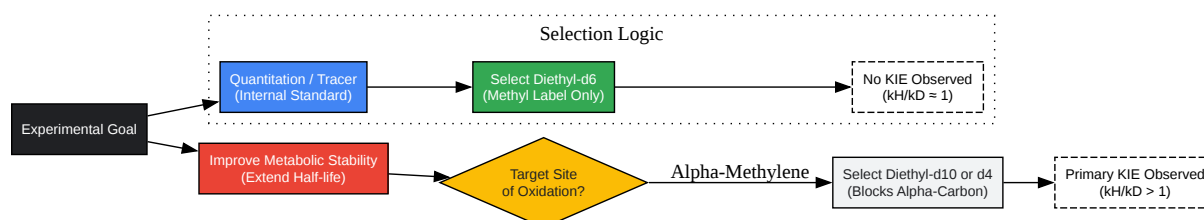
- Mechanism: CYP450 enzymes attack the

-carbon (methylene).
- Result: Since the d₆-variant contains hydrogens at the

-position (

), the C-H bond cleavage rate is identical to the unlabeled drug (

).
- Benefit: This prevents the IS from accumulating differentially in biological matrices compared to the analyte, ensuring accurate quantitation.



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Figure 1: Decision matrix for selecting the correct deuterated diethylamine isotopologue based on experimental intent.

Commercial Supplier Landscape

Due to the specific methylation pattern, this compound is less common than the fully deuterated d10 analog. The following suppliers are verified sources for CAS 1219805-68-1.

Primary Manufacturers (Source of Origin)

These entities synthesize the material and typically hold stock.

- CDN Isotopes (Canada)
 - Product Code: D-7244[1]
 - Product Name: **Diethyl-2,2,2,2',2',2'-d6-amine HCl**[1]
 - Enrichment: 99 atom % D
 - Availability: Typically In Stock (0.25g, 0.5g sizes).
 - Reliability: High. CDN is often the OEM for other catalog houses.
 - URL:
- Toronto Research Chemicals (TRC)
 - Status: Major synthesizer of custom isotopologues. While they list d10 frequently, they have the capability to supply d6 upon request if not in the immediate catalog.
 - Use Case: Bulk orders (>1g) or GMP-grade requirements.

Global Distributors

These suppliers likely source from CDN or similar manufacturers but offer easier logistics for specific regions.

- LGC Standards: Global distributor for CDN Isotopes. Ideal for European procurement to handle import/VAT logistics.

- Sigma-Aldrich (Merck): often lists these under "Stable Isotopes" but frequently re-sells CDN/Isotec products. Warning: Verify the specific CAS; Sigma often defaults to Dimethyl-d6 or Diethyl-d10 in search results.
- CymitQuimica: European distributor carrying multiple isotope brands.

Quality Control & Validation Protocols

Upon receipt, the material must be validated. The following protocols ensure the reagent meets the "Self-Validating" standard.

Protocol A: Isotopic Enrichment Verification (¹H-NMR)

The absence of the methyl signal is the primary indicator of d6-purity.

- Solvent: Dissolve ~5 mg in

or

.
- Acquisition: Standard proton scan (16 scans min).
- Analysis:
 - Unlabeled Reference: Shows a triplet at

ppm (Methyl) and a quartet at

ppm (Methylene).
 - Diethyl-d6-amine:
 - Methyl Region (

1.2): Should be silent (residual peak < 1%).
 - Methylene Region (

3.0): The quartet collapses into a broad singlet (or slightly broad peak) because the coupling to the methyl protons (

) is removed.

- Calculation: Atom % D =

.

Protocol B: Chemical Purity (LC-MS)

- Column: C18 Reverse Phase (e.g., Waters XBridge Amide for polar retention).
- Mobile Phase: A: 10mM Ammonium Formate (pH 3.0); B: Acetonitrile.
- Detection: ESI Positive Mode.
- Criteria:
 - Major peak at

(Free base mass 74 + 6D + H).
 - Absence of

(Unlabeled) and

(d5 impurity).

Handling and Storage

Amine hydrochlorides are hygroscopic. Improper storage leads to "caking" and weighing errors, though isotopic exchange is negligible for C-D bonds at room temperature.

- Storage: Keep in a desiccator at Room Temperature (RT). Refrigeration is acceptable but requires warming to RT before opening to prevent condensation.
- Handling: Weigh quickly in a low-humidity environment.

- Safety: Standard PPE.[2][3] The HCl salt is an irritant but significantly less volatile than the free amine.

References

- Fisher, M.B., et al. (2016). "The complexities of using deuterated internal standards in high-throughput bioanalysis." *Bioanalysis*, 8(23). (Context on KIE and IS selection).
- Shao, L., & Hewitt, M.C. (2010). "The kinetic isotope effect in the metabolism of deuterated drugs." *Drug Discovery Today*, 15(23-24). (Mechanistic basis for d6 vs d10 selection).

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Sources

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- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. jaishreerasayan.org [jaishreerasayan.org]
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